

"N,N-Dimethyl-1-(morpholin-2-yl)methanamine dihydrochloride molecular weight"

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Compound of Interest

Compound Name: *N,N-Dimethyl-1-(morpholin-2-yl)methanamine dihydrochloride*

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An In-depth Technical Guide to **N,N-Dimethyl-1-(morpholin-2-yl)methanamine Dihydrochloride**

This technical guide provides a comprehensive overview of the chemical and physical properties of **N,N-Dimethyl-1-(morpholin-2-yl)methanamine dihydrochloride**, with a focus on its molecular weight. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Identity and Properties

N,N-Dimethyl-1-(morpholin-2-yl)methanamine and its salts are recognized as valuable intermediates in organic synthesis, particularly in the development of pharmaceutical and agrochemical compounds. The morpholine moiety is a common structural feature in many biologically active molecules.

Quantitative Data Summary

The following table summarizes the key quantitative data for N,N-Dimethyl-1-(morpholin-2-yl)methanamine and its hydrochloride salts.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
N,N-Dimethyl-1-(morpholin-2-yl)methanamine (Free Base)	122894-56-8	C ₇ H ₁₆ N ₂ O	144.22[1]
N,N-Dimethyl-1-(morpholin-2-yl)methanamine Hydrochloride	N/A	C ₇ H ₁₇ ClN ₂ O	180.68[2]
N,N-Dimethyl-1-(morpholin-2-yl)methanamine Dihydrochloride	122894-40-0	C ₇ H ₁₈ Cl ₂ N ₂ O	217.13[3]
N,N-Dimethyl-1-(morpholin-3-yl)methanamine Dihydrochloride (Isomer)	2304583-87-5	C ₇ H ₁₈ Cl ₂ N ₂ O	217.13[3]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **N,N-Dimethyl-1-(morpholin-2-yl)methanamine dihydrochloride** is not readily available in the provided search results, a general synthetic approach can be inferred from established methods for the synthesis of similar compounds, such as N,N-disubstituted aminomethylmorpholines and the formation of dihydrochloride salts.

General Synthesis of **N,N-Dimethyl-1-(morpholin-2-yl)methanamine Dihydrochloride**

The synthesis would likely involve a two-step process:

- **Synthesis of the Free Base (N,N-Dimethyl-1-(morpholin-2-yl)methanamine):** This can be achieved through various synthetic routes common for the preparation of morpholine

derivatives.[4] A plausible method involves the reductive amination of a suitable morpholine-2-carboxaldehyde derivative with dimethylamine, or the alkylation of morpholine with a (dimethylamino)methyl-containing reagent.

- **Formation of the Dihydrochloride Salt:** The purified free base would then be dissolved in a suitable organic solvent (e.g., ethanol, isopropanol, or diethyl ether). An excess of hydrochloric acid (either as a gas or a solution in a solvent like isopropanol or ether) would be added to the solution. The dihydrochloride salt, being insoluble in the organic solvent, would precipitate out and could be collected by filtration, washed with a cold solvent, and dried under vacuum. A similar procedure is used for the synthesis of N,N-Dimethylparaphenylene diamine dihydrochloride.[5]

Visualized Workflow and Structures

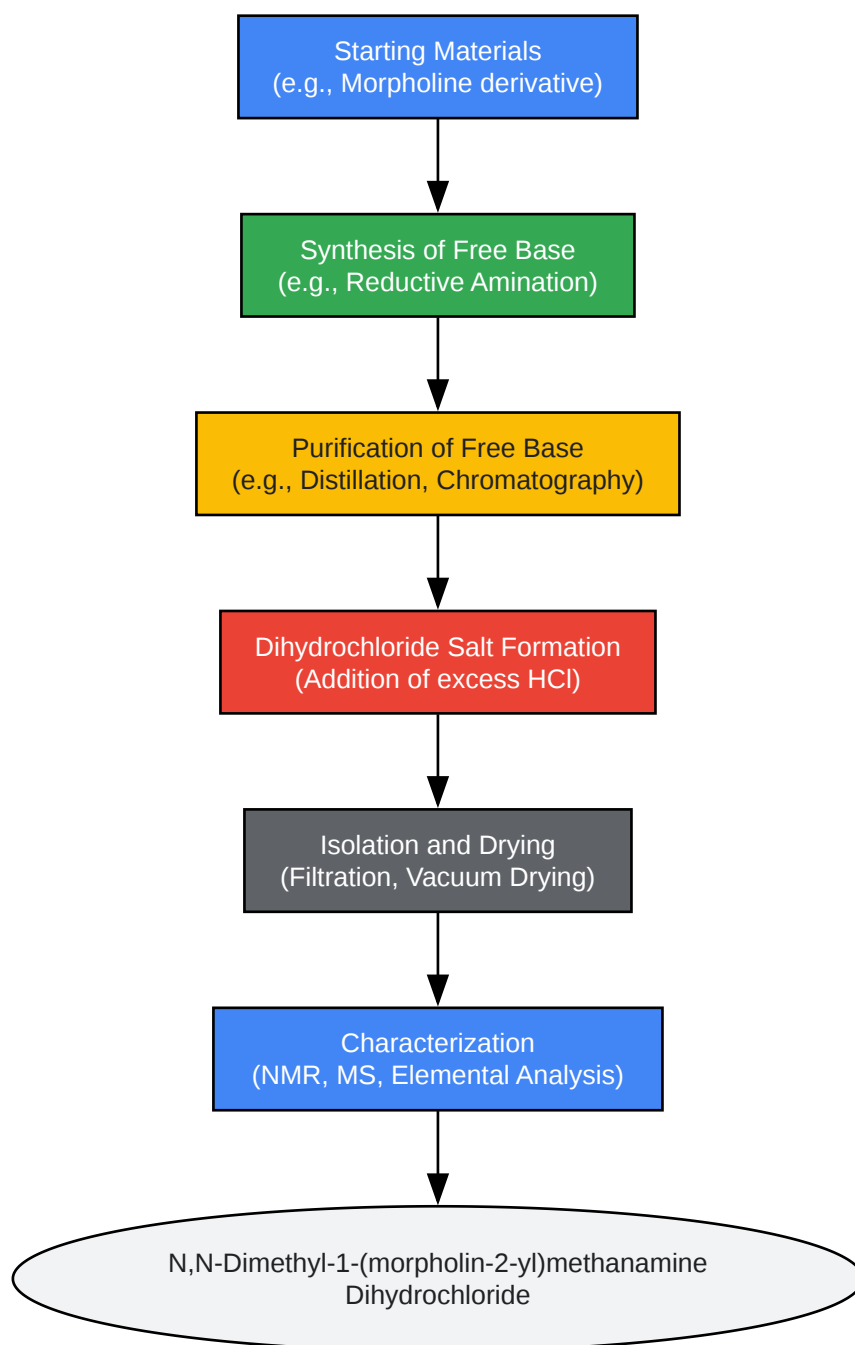
Chemical Structure of **N,N-Dimethyl-1-(morpholin-2-yl)methanamine Dihydrochloride**

The following diagram illustrates the chemical structure of the target compound.

Caption: Chemical structure of **N,N-Dimethyl-1-(morpholin-2-yl)methanamine dihydrochloride**.

Logical Workflow for Synthesis and Characterization

The diagram below outlines a logical workflow for the synthesis and characterization of **N,N-Dimethyl-1-(morpholin-2-yl)methanamine dihydrochloride**.



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Caption: A logical workflow for the synthesis and characterization of the target compound.

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